

SU11752 initial discovery and characterization

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Compound Focus: SU-11752

Cat. No.: S548525

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Documented DNA Repair Inhibitors for Reference

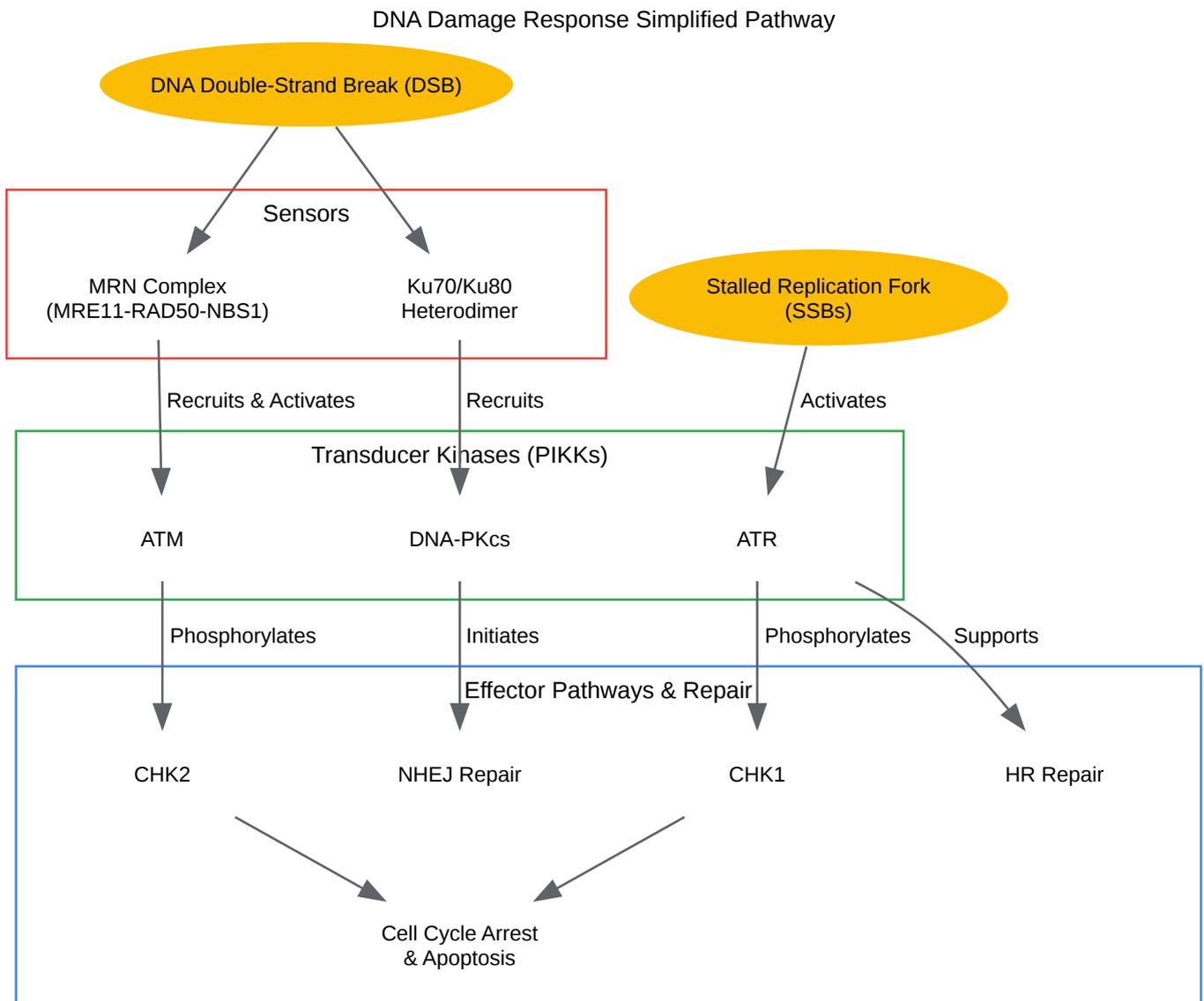
The following table lists several well-characterized inhibitors targeting key players in the DNA damage response pathway, which might be relevant to your research interests. The information is consolidated from the search results [1] [2].

Inhibitor Name	Primary Target(s)	Key Characteristics & Notes
KU-55933 [1]	ATM	Potent, selective, ATP-competitive; widely used in research but limited in clinical use due to lipophilicity. [1]
KU-60019 [1]	ATM	Improved pharmacodynamic properties compared to KU-55933. [1]
NU7026 [2]	DNA-PK	Selective inhibitor; sensitizes cells to radiation in a DNA-PK-dependent manner. [2]
NU7441 [2]	DNA-PK	Highly potent and selective; effective radiosensitizer at low concentrations (0.5 μ M). [2]
Wortmannin [1] [2]	DNA-PK, ATM, ATR, PI3K	Broad-spectrum PIKK inhibitor; non-specific and high in vivo toxicity. [1]
LY294002 [1] [2]	DNA-PK, ATM, ATR, PI3K	Early synthetic PI3K family inhibitor; used as a leading compound for developing more specific drugs. [1]

Inhibitor Name	Primary Target(s)	Key Characteristics & Notes
NVP-BEZ235 [2]	DNA-PK, PI3K, mTOR	Dual PI3K/mTOR inhibitor; also inhibits DNA-PK, ATM, and ATR; potent radiosensitizer. [2]
Torin2 [1]	mTOR, ATR, ATM, DNA-PK	Developed to overcome limitations of Torin1; exhibits anti-proliferative activity across cancer cell lines. [1]

DNA Damage Response Pathway Overview

Since your query likely relates to cancer research and drug development, here is a general overview of the DNA Damage Response (DDR) pathway, which is a common target for compounds like those mentioned above. This diagram outlines the key sensors, transducers, and effectors involved in responding to DNA double-strand breaks.



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Diagram of the core DNA damage response (DDR) pathway, showing how sensor proteins detect breaks and activate kinase transducers to initiate repair or cell fate decisions.

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References

1. DNA Damage Signalling and Repair Inhibitors - PubMed Central [pmc.ncbi.nlm.nih.gov]

2. Radiosensitization Strategies Through Modification of DNA ... [intechopen.com]

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